

CGP46381: An In-depth Technical Guide on its Role in Neurotransmission

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CGP46381 is a selective and brain-penetrant antagonist of the GABA-B receptor, a G-protein coupled receptor that plays a crucial modulatory role in neurotransmission.[1] As an antagonist, **CGP46381** blocks the inhibitory effects of the endogenous ligand, γ-aminobutyric acid (GABA), at GABA-B receptors. This action leads to a disinhibition of neuronal circuits, resulting in a range of effects on synaptic transmission and plasticity. This technical guide provides a comprehensive overview of the pharmacology, mechanism of action, and experimental applications of **CGP46381**, with a focus on its impact on neurotransmission.

Quantitative Pharmacological Data

While comprehensive quantitative pharmacological data for **CGP46381** is not extensively available in the public domain, the following table summarizes the key reported values. The most consistently reported value is its IC50 for the GABA-B receptor.

Parameter	Value	Species/Tissue	Assay Type	Reference
IC50	4.9 μΜ	-	Functional Antagonism	[1]



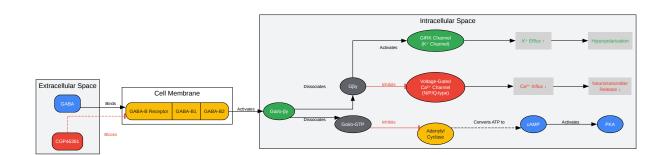
Note: Further detailed quantitative data, such as Ki values from radioligand binding assays and comprehensive dose-response curves from various functional assays, are not readily available in the reviewed literature. The provided IC50 value is a measure of the concentration of **CGP46381** required to inhibit the binding or function of a GABA-B receptor agonist by 50%.

Mechanism of Action: Antagonism of the GABA-B Receptor Signaling Pathway

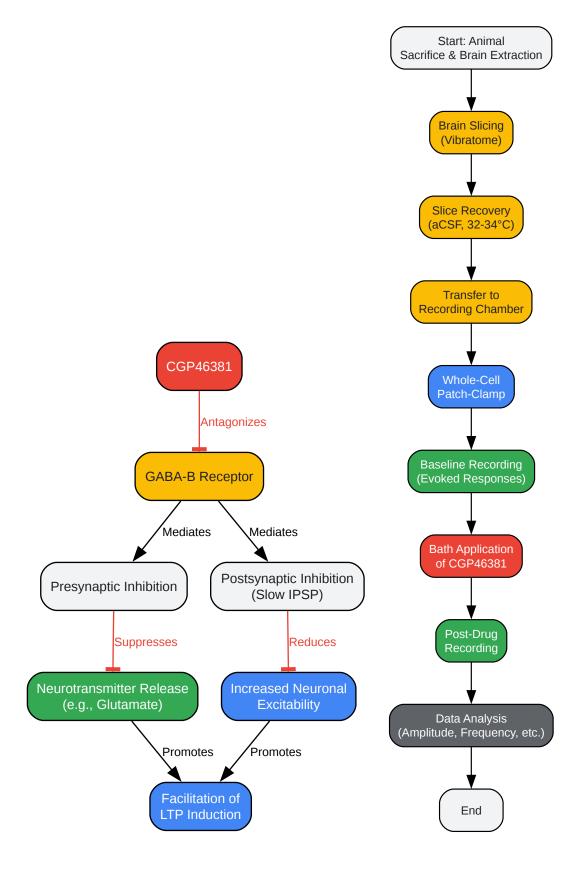
CGP46381 exerts its effects by competitively binding to GABA-B receptors, thereby preventing their activation by GABA. GABA-B receptors are metabotropic receptors that are coupled to inhibitory G-proteins (Gαi/o). Their activation triggers a signaling cascade that ultimately leads to the inhibition of neuronal activity. By blocking this pathway, **CGP46381** effectively removes this inhibitory brake on neurotransmission.

The canonical GABA-B receptor signaling pathway is depicted below:









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References

- 1. rndsystems.com [rndsystems.com]
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